

# Application Notes and Protocols for Neutron Scattering Cross-Sections of Molybdenum-92

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## Compound of Interest

Compound Name: Molybdenum-92

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These application notes provide a comprehensive overview of the neutron scattering cross-sections for **Molybdenum-92** ( $^{92}\text{Mo}$ ), a stable isotope of molybdenum with significant applications in nuclear energy and material science.[1] Molybdenum is valued for its excellent material properties at elevated temperatures, making it a crucial alloying element in advanced nuclear energy systems.[1] Understanding its neutron-induced reaction cross-sections is vital for predicting material behavior, including hydrogen and helium production from (n,p) and (n, $\alpha$ ) reactions, which can affect the integrity of structural materials.[1]

Accurate data on neutron cross-sections are essential for various fields of science and technology.[1] This document summarizes key quantitative data in structured tables, details the experimental protocols for measuring these cross-sections, and provides visualizations of the experimental workflows.

## Data Presentation

The following tables summarize the neutron scattering cross-section data for **Molybdenum-92** from various sources. The data is presented for different types of nuclear reactions and at various neutron energies. The cross-sections are given in barns (b) or its submultiples (mb,  $\mu\text{b}$ , nb).

Table 1: General Neutron Cross-Sections for  $^{92}\text{Mo}$

Reaction Type	0.0253 eV	Maxwellian Average	Resonance Integral	14 MeV	Fission Spectrum Average
(n,total)	6.063 b	6.837 b	-	4.037 b	5.835 b
(n,elastic)	6.001 b	6.776 b	-	2.287 b	5.181 b
(n,inelastic)	(E-thr = 1.526 MeV)	-	-	738.6 mb	617.2 mb
(n,2n)	(E-thr = 12.81 MeV)	-	-	125.2 mb	16.54 $\mu$ b
(n, $\gamma$ )	61.35 mb	61.38 mb	977.2 mb	1.201 mb	25.37 mb
(n,p)	0.000 b	0.000 b	112.5 mb	154.1 mb	10.75 mb
(n, $\alpha$ )	0.000 b	0.000 b	1.988 mb	22.98 mb	102.2 $\mu$ b
(n,d)	(E-thr = 5.294 MeV)	-	-	3.401 mb	1.137 $\mu$ b
(n,np)	(E-thr = 7.543 MeV)	-	-	707.8 mb	220.1 $\mu$ b
(n,na)	(E-thr = 5.668 MeV)	-	-	47.94 $\mu$ b	51.72 nb
(n,He-3)	(E-thr = 4.951 MeV)	-	-	189.5 nb	443.8e-12 b
(n,t)	(E-thr = 11.15 MeV)	-	-	1.370 nb	854.4e-12 b
Data calculated from JENDL-4.0 at 300K. <a href="#">[2]</a>					

Table 2: Thermal Neutron Capture Cross-Sections and Resonance Integrals for  $^{92}\text{Mo}$

Isotope	Abundance (%)	Thermal Capture Cross-Section (b)	Resonance Integral (b)
<sup>92</sup> Mo	14.8362	0.019	0.81 ± 0.08
Data from evaluation of experimental results. <a href="#">[3]</a>			

Table 3: Neutron Scattering Lengths and Cross-Sections for <sup>92</sup>Mo

Isotope	Natural Abundance (%)	Coherent Scattering Length (fm)	Incoherent Scattering Length (fm)	Coherent Scattering Cross-Section (b)	Incoherent Scattering Cross-Section (b)	Total Scattering Cross-Section (b)	Absorption Cross-Section (b)
<sup>92</sup> Mo	14.84	6.91	0	6	0	6	0.019
Data for 2200 m/s neutrons. <a href="#">[4]</a>							

## Experimental Protocols

The determination of neutron scattering cross-sections for <sup>92</sup>Mo involves sophisticated experimental techniques. Below are detailed methodologies for key experiments.

### Protocol 1: Activation Method for (n,p), (n,α), and (n,2n) Reactions

This protocol is based on the experimental setup at the Physikalisch-Technische Bundesanstalt (PTB) for measuring neutron activation cross-sections in the 7-15 MeV energy range.[\[1\]](#)[\[5\]](#)

#### 1. Neutron Production:

- Neutron Source: Neutrons are produced via the  $D(d,n)^3\text{He}$  reaction.[1][5]
- Accelerator: A CV28 compact cyclotron is used to accelerate deuterons.[1][5] The cyclotron is operated in a pulsed mode with a pulse width of approximately 1 ns and a repetition rate of 2 MHz during sample irradiations.[1]
- Target: A deuterium gas target (3 cm long, 1 cm diameter) is used.[1]

## 2. Sample Preparation and Irradiation:

- Sample Material: High-purity (99.9%) elemental molybdenum foils or disks are used.[1]
- Irradiation: The molybdenum samples are irradiated with the neutron beam. The neutron energy is varied by changing the deuteron energy.

## 3. Neutron Fluence Monitoring:

- Monitor Reaction: The neutron fluence is monitored using a reference reaction with a well-known cross-section.
- Neutron Energy Measurement: The neutron energy is measured using a NE213 detector placed at a distance of 12 m from the target, employing the time-of-flight (TOF) method.[1]

## 4. Measurement of Induced Radioactivity:

- Detection Method: The activity of the reaction products is measured using gamma-ray spectrometry.[1][5]
- Detector: A high-purity germanium (HPGe) detector with high efficiency (e.g., 70% nominal efficiency) is used.[1]
- Measurement Geometry: The irradiated samples are placed at a fixed distance (e.g., 15 mm) from the entrance window of the HPGe detector for gamma-ray counting.[1]

## 5. Data Analysis:

- Cross-Section Calculation: The reaction cross-section is calculated from the measured activity of the product nuclide, the neutron fluence, the number of target nuclei, and the decay data of the product.
- Corrections: Corrections are applied for factors such as gamma-ray self-absorption, measurement geometry, dead time, and coincidence summing effects.[5]

## Protocol 2: Time-of-Flight (TOF) Method for Total Neutron Cross-Section Measurement

This protocol is based on the experimental setup at the Rensselaer Polytechnic Institute (RPI) Gaerttner LINAC Laboratory for measuring total neutron cross-sections in the 0.5 to 20 MeV energy range.[6]

#### 1. Neutron Production:

- **Neutron Source:** A pulsed electron beam from a linear accelerator (LINAC) strikes a water-cooled tantalum target to produce neutrons via bremsstrahlung and subsequent photoneutron reactions.[6]

#### 2. Experimental Setup:

- **Flight Path:** A long flight path (e.g., 100 meters) is used to achieve high energy resolution.[6]
- **Collimation:** The neutron beam is collimated to a specific diameter (e.g., 4.76 cm) before reaching the sample.[6]
- **Sample Position:** The sample is placed in the neutron beam at a known distance from the source (e.g., 13.85 m).[6]
- **Detector:** A fast-response neutron detector is placed at the end of the flight path (e.g., 99.95 m).[6]

#### 3. Data Acquisition:

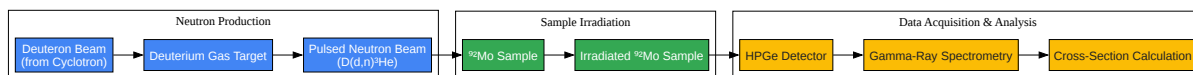
- **Transmission Measurement:** The neutron time-of-flight spectra are recorded with and without the sample in the beam.
- **Electronics:** Fast electronics are used to process the detector signals and record the time-of-flight information.[6]

#### 4. Data Analysis:

- **Transmission Calculation:** The neutron transmission ( $T$ ) is calculated as the ratio of the count rate with the sample in the beam to the count rate with the sample out of the beam for each time-of-flight (and thus energy) bin.
- **Total Cross-Section Calculation:** The total neutron cross-section ( $\sigma_T$ ) is then determined using the formula:  $\sigma_T = -\ln(T) / (n * x)$ , where 'n' is the number of atoms per unit volume in the sample and 'x' is the sample thickness.

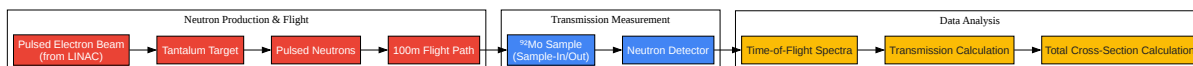
## Visualizations

The following diagrams illustrate the experimental workflows described in the protocols.



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Caption: Workflow for the Activation Method.



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Caption: Workflow for the Time-of-Flight Method.

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